

# Essential Safety and Handling Protocols for JHU-083

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## Compound of Interest

Compound Name: JHU-083

Cat. No.: B15613222

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Researchers and laboratory personnel must adhere to stringent safety protocols when handling **JHU-083**, a potent glutaminase antagonist prodrug. Given that solutions of **JHU-083** are unstable, they should be freshly prepared for optimal use.<sup>[1]</sup> This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a research setting.

## Personal Protective Equipment (PPE)

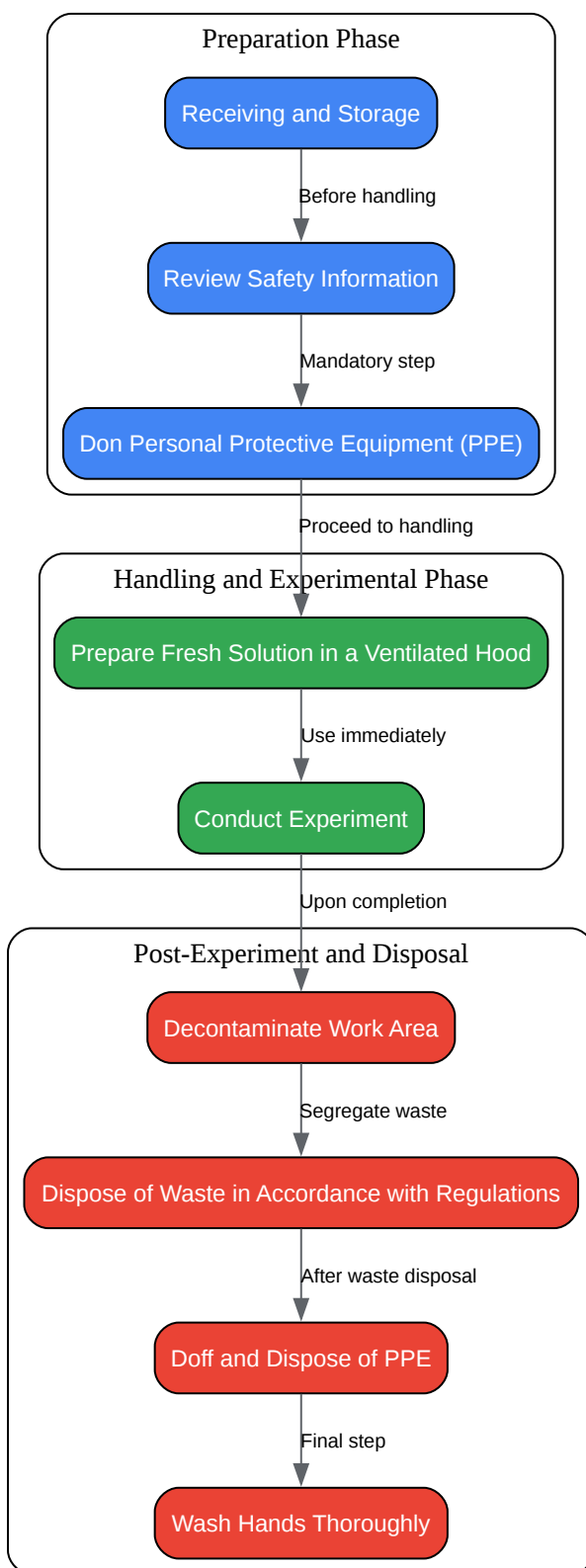
Standard laboratory personal protective equipment is mandatory to minimize exposure and ensure safety. The following table summarizes the required PPE for handling **JHU-083**.

| PPE Category           | Item                                               | Specifications and Use                                                                                           |
|------------------------|----------------------------------------------------|------------------------------------------------------------------------------------------------------------------|
| Eye Protection         | Safety glasses with side-shields or safety goggles | Must be worn at all times in the laboratory to protect against splashes.                                         |
| Hand Protection        | Impervious gloves                                  | Chemically resistant gloves (e.g., nitrile) should be worn to prevent skin contact.                              |
| Body Protection        | Laboratory coat                                    | A standard lab coat should be worn to protect street clothes and skin from contamination.                        |
| Respiratory Protection | Suitable respirator                                | Use in a well-ventilated area. A respirator may be necessary if there is a risk of generating aerosols or dusts. |

This table is based on general laboratory safety guidelines as a specific Safety Data Sheet (SDS) for **JHU-083** was not found in the initial search.

## Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for handling **JHU-083** from receipt to disposal, emphasizing safety at each step.



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Caption: Workflow for the safe handling of **JHU-083** in a laboratory setting.

## Disposal Plan

All waste materials contaminated with **JHU-083**, including unused solutions, contaminated PPE, and labware, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal to ensure environmental safety and compliance. It is recommended to collect waste in a designated, labeled, and sealed container.

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## References

- 1. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
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